

20Alpha-Hydroxy Cholesterol-d7 CAS number and molecular weight

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Compound of Interest

Compound Name: 20Alpha-Hydroxy Cholesterol-d7

Cat. No.: B13848133

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An In-Depth Technical Guide to 20 α -Hydroxy Cholesterol-d7

Introduction

20 α -Hydroxy Cholesterol-d7 is the deuterium-labeled form of 20 α -hydroxycholesterol, an important oxysterol derived from cholesterol.[1][2] As a stable isotope-labeled compound, it serves as an invaluable tool in analytical biochemistry, particularly in mass spectrometry-based quantitative studies.[1] Its primary application is as an internal standard for the accurate measurement of endogenous 20 α -hydroxycholesterol in various biological matrices.[1][3] This guide provides a comprehensive overview of its properties, biological significance, and practical applications for researchers, scientists, and drug development professionals.

PART 1: Physicochemical Properties

The fundamental characteristics of 20 α -Hydroxy Cholesterol-d7 are summarized below. These properties are essential for its accurate handling, storage, and application in experimental settings.

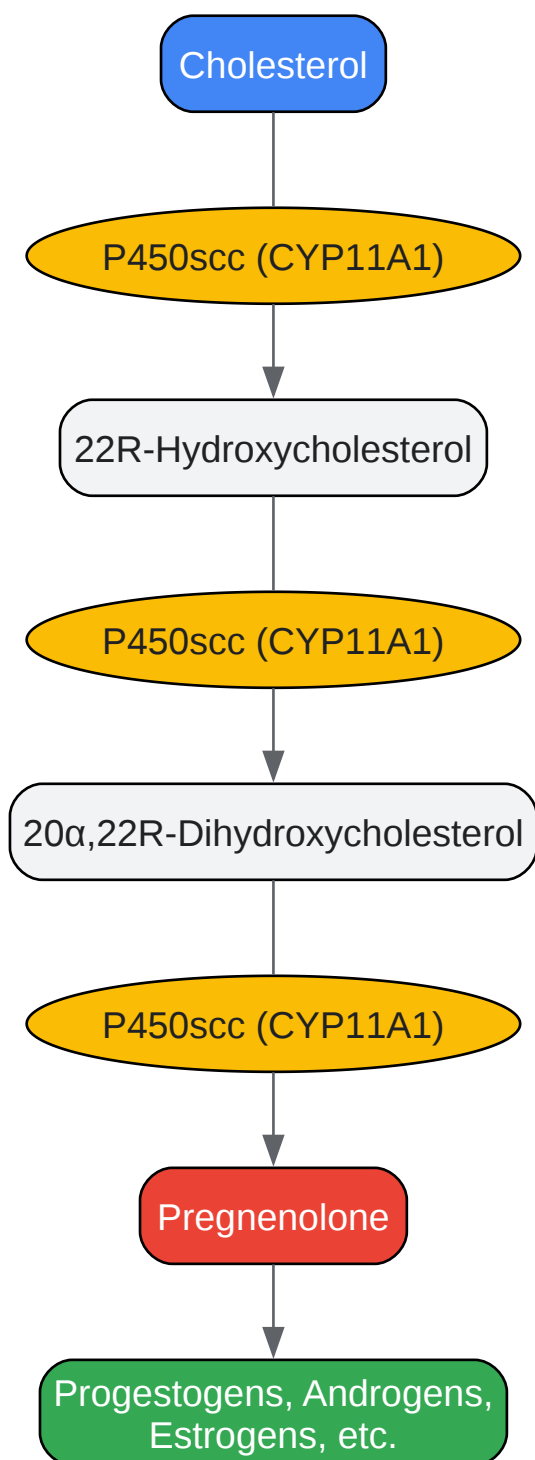
Property	Value	Source(s)
Molecular Formula	C ₂₇ H ₃₉ D ₇ O ₂	[4][5][6][7]
Molecular Weight	409.7 g/mol	[4][5][7]
CAS Number	Not consistently available for the deuterated form.	[5]
Unlabeled CAS Number	516-72-3	[4][6][8]
Synonyms	(3β)-Cholest-5-ene-3,20-diol-d7, (20S)-Cholest-5-ene-3β,20-diol-d7, 20S-Cholest-5-ene-3β,20-diol-d7	[4][5][6]
Appearance	White to off-white powder	[3]
Solubility	Soluble in organic solvents such as methanol and ethanol.	[3]
Storage	Store at -20°C, protected from light.	[3]

PART 2: Biological Context and Significance

To appreciate the utility of the deuterated standard, it is crucial to understand the biological roles of its endogenous, non-labeled counterpart, 20(S)-hydroxycholesterol.

The Role of 20(S)-Hydroxycholesterol in Steroidogenesis

Steroid hormones are essential signaling molecules derived from cholesterol.[9] The initial and rate-limiting step in steroidogenesis is the conversion of cholesterol to pregnenolone within the mitochondria.[9] This process is catalyzed by the cholesterol side-chain cleavage enzyme, P450_{scc} (CYP11A1).[9] 20(S)-hydroxycholesterol is a key metabolic intermediate in this pathway.[10] Cholesterol is first hydroxylated to form 22R-hydroxycholesterol, which is then further hydroxylated to produce 20α,22R-dihydroxycholesterol.[10] The cleavage of the bond between carbons 20 and 22 of this molecule yields pregnenolone, the precursor to all other steroid hormones.[10][11]



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Caption: Initial pathway of steroidogenesis from cholesterol.

Involvement in Hedgehog Signaling

Beyond its role as a metabolic intermediate, 20(S)-hydroxycholesterol functions as a signaling molecule. It is an allosteric activator of the Smoothed (Smo) receptor, a key component of the Hedgehog (Hh) signaling pathway.[12] By binding to the extracellular domain of Smo, 20(S)-hydroxycholesterol activates the downstream Gli transcription factors, which regulate genes involved in embryonic development, tissue regeneration, and oncology.[12] This makes the quantification of 20(S)-hydroxycholesterol essential for studies in developmental biology and cancer research.

PART 3: Applications in Quantitative Research

Use as an Internal Standard in Mass Spectrometry

The primary and most critical application of 20 α -Hydroxy Cholesterol-d7 is as an internal standard for liquid chromatography-tandem mass spectrometry (LC-MS/MS).[1][3] The quantification of low-abundance lipids like oxysterols is challenging due to matrix effects and variations in sample extraction and ionization efficiency.

The Principle of Stable Isotope Dilution: By adding a known amount of 20 α -Hydroxy Cholesterol-d7 to a biological sample at the beginning of the extraction process, any loss of the analyte during sample preparation will be mirrored by a proportional loss of the deuterated standard. Since the internal standard is chemically identical to the endogenous analyte but has a different mass (due to the seven deuterium atoms), the mass spectrometer can distinguish between the two.[13] The ratio of the endogenous analyte signal to the internal standard signal is used to calculate the precise concentration of the endogenous 20(S)-hydroxycholesterol, thereby correcting for experimental variability.[3][14]

PART 4: Experimental Protocols

The following is a generalized protocol for the quantification of endogenous 20(S)-hydroxycholesterol from cultured cells using 20 α -Hydroxy Cholesterol-d7 as an internal standard.

Objective: To accurately measure the concentration of 20(S)-hydroxycholesterol in a cell lysate using LC-MS/MS with a stable isotope-labeled internal standard.

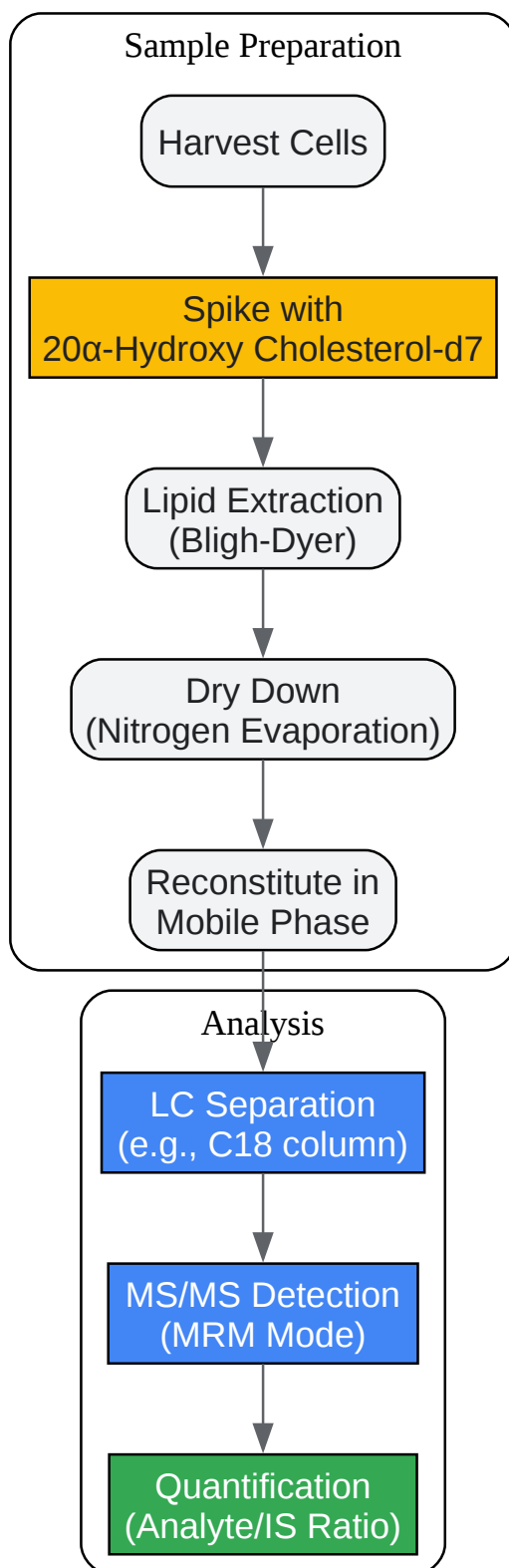
Materials:

- 20 α -Hydroxy Cholesterol-d7 powder
- Methanol, Chloroform, Water (LC-MS grade)
- Cultured cells of interest
- Ice-cold Phosphate-Buffered Saline (PBS)
- Conical tubes, glass tubes
- Vortex mixer, Centrifuge
- Nitrogen evaporator
- LC-MS/MS system

Methodology:

- Preparation of Internal Standard Stock Solution:
 - Dissolve a precise weight of 20 α -Hydroxy Cholesterol-d7 in methanol to create a concentrated stock solution (e.g., 1 mg/mL).
 - Store the stock solution at -20°C.
 - Prepare a working solution by diluting the stock solution to a suitable concentration (e.g., 100 ng/mL) for spiking into samples.
- Cell Harvesting and Lysis:
 - Aspirate the culture medium from the cell culture plate.
 - Wash the cells twice with ice-cold PBS.
 - Scrape the cells in 1 mL of ice-cold PBS and transfer the suspension to a conical tube.
 - Centrifuge at 1,000 x g for 5 minutes at 4°C to pellet the cells. Discard the supernatant.
 - Resuspend the cell pellet in 1 mL of deionized water.

- Lipid Extraction (Modified Bligh-Dyer Method):
 - Add a known amount of the 20 α -Hydroxy Cholesterol-d7 working solution to the cell suspension. The final concentration should be within the linear range of the LC-MS/MS method.
 - Add 3.75 mL of a 1:2 (v/v) chloroform:methanol mixture.
 - Vortex vigorously for 1 minute.
 - Add 1.25 mL of chloroform and vortex for 1 minute.
 - Add 1.25 mL of deionized water and vortex for 1 minute to induce phase separation.
 - Centrifuge at 1,000 x g for 10 minutes at 4°C.
 - Carefully collect the lower organic phase (containing the lipids) into a clean glass tube.
- Sample Preparation for LC-MS/MS:
 - Evaporate the organic solvent to dryness under a gentle stream of nitrogen.
 - Reconstitute the lipid extract in a known, small volume (e.g., 100 μ L) of a suitable solvent for LC-MS/MS analysis (e.g., mobile phase).
- LC-MS/MS Analysis:
 - Inject the reconstituted sample into the LC-MS/MS system.
 - Use a suitable chromatography column (e.g., C18 or phenyl-hexyl) to separate the analyte from other lipids.
 - Set up the mass spectrometer to monitor the specific mass transitions for both endogenous 20(S)-hydroxycholesterol and the 20 α -Hydroxy Cholesterol-d7 internal standard in Multiple Reaction Monitoring (MRM) mode.



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Caption: Workflow for quantification using an internal standard.

PART 5: Data Interpretation and Quality Control

- **Calibration Curve:** A calibration curve should be prepared using known concentrations of unlabeled 20(S)-hydroxycholesterol and a constant concentration of the 20 α -Hydroxy Cholesterol-d7 internal standard.
- **Linearity:** The method should demonstrate linearity over the expected concentration range of the biological samples.
- **Precision and Accuracy:** The precision (repeatability) and accuracy (closeness to the true value) of the assay should be validated using quality control samples at low, medium, and high concentrations.

Conclusion

20 α -Hydroxy Cholesterol-d7 is an indispensable tool for researchers investigating the roles of oxysterols in physiology and disease. Its use as an internal standard in stable isotope dilution mass spectrometry provides the accuracy and precision required to quantify the endogenous signaling molecule 20(S)-hydroxycholesterol. This guide offers a foundational understanding and a practical framework for the application of this critical research compound.

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